

Application Notes: Detecting the Impact of WIKI4 on Wnt Target Genes

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Compound of Interest

Compound Name: WIKI4
Cat. No.: B15544682

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Introduction

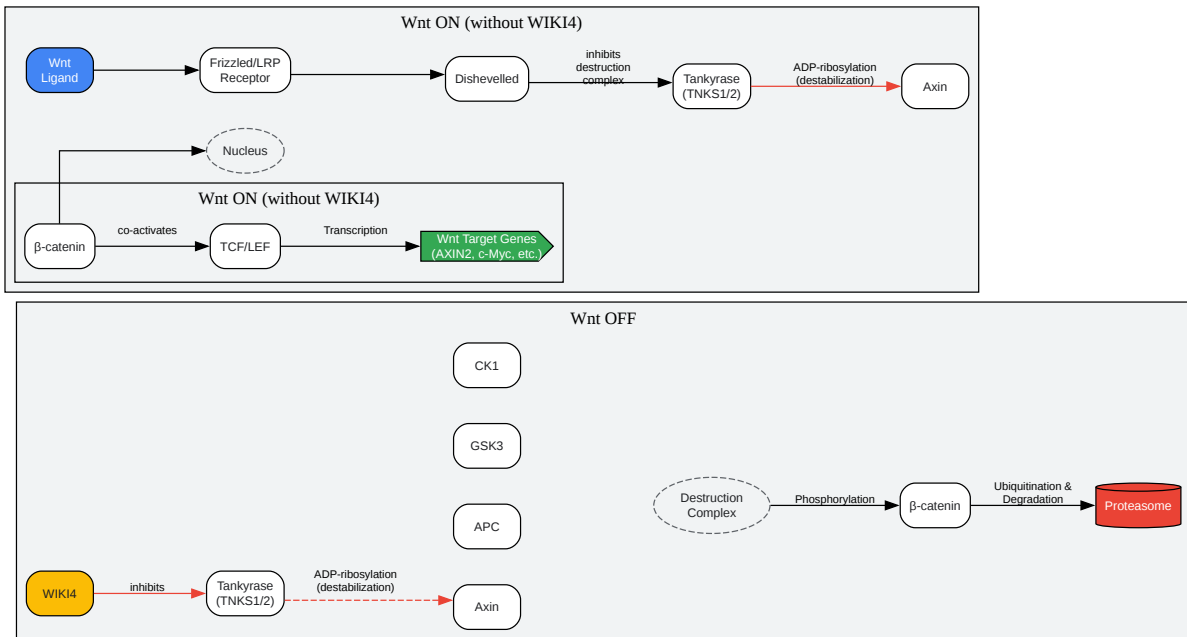
The Wnt signaling pathway is a critical regulator of embryonic development, tissue homeostasis, and stem cell biology. Aberrant activation of this pathway is a hallmark of numerous cancers, making it a key target for therapeutic intervention. **WIKI4** is a small molecule inhibitor that potently and specifically targets the Wnt/ β -catenin signaling pathway.[1][2] It functions by inhibiting the enzymatic activity of Tankyrase (TNKS) 1 and 2, key enzymes in the β -catenin destruction complex.[1][3][4] This inhibition leads to the stabilization of Axin proteins, promoting the degradation of β -catenin and subsequently downregulating the expression of Wnt target genes.[1][5] These application notes provide detailed protocols for researchers to effectively measure the impact of **WIKI4** on Wnt target genes, encompassing molecular, cellular, and functional assays.

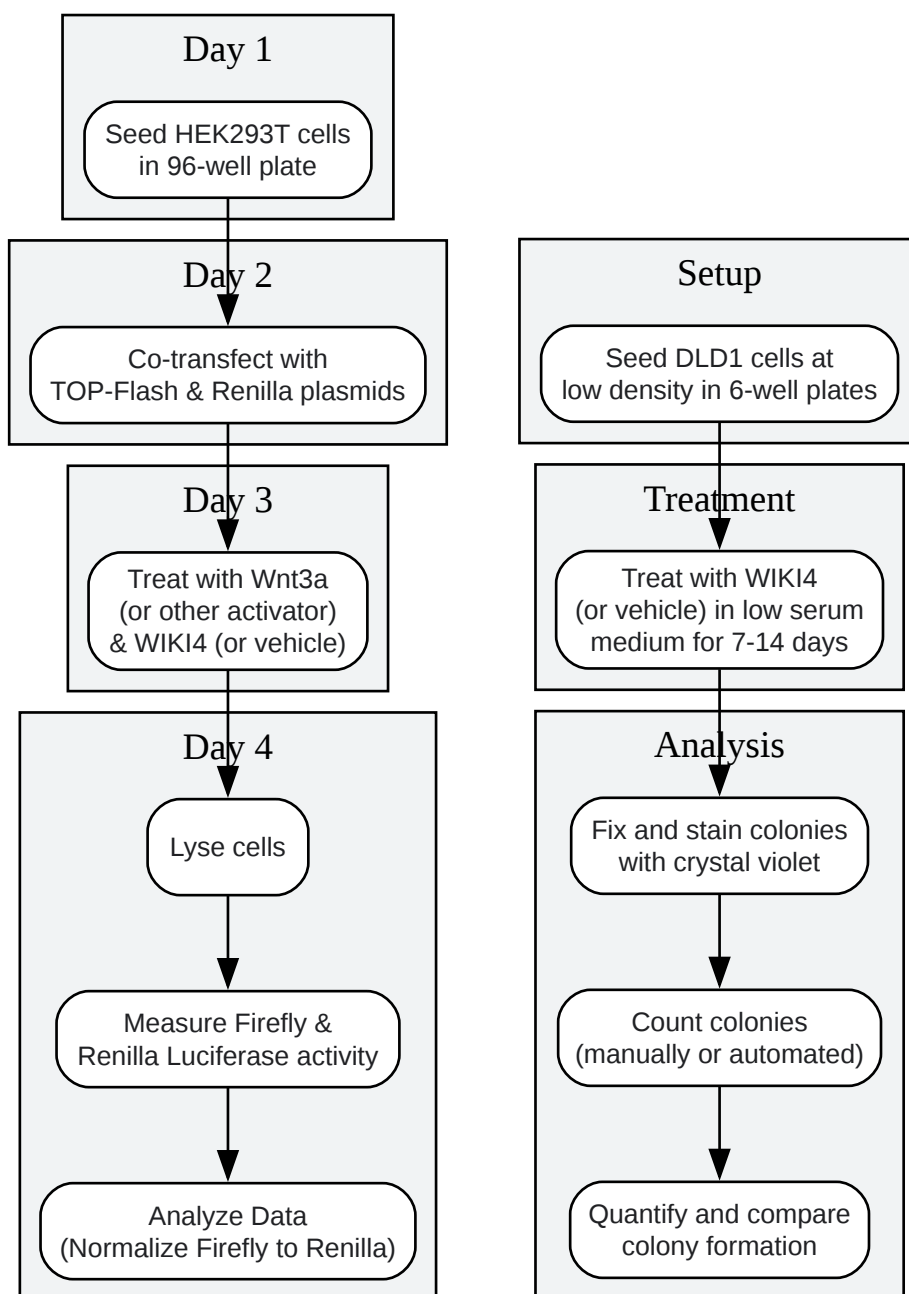
Mechanism of Action of WIKI4

WIKI4's inhibitory effect on the canonical Wnt/ β -catenin signaling pathway is initiated by its binding to the adenosine subsite of the NAD⁺ binding groove of Tankyrase 1 and 2.[3] This prevents the ADP-ribosylation of Axin, a crucial scaffolding protein in the β -catenin destruction

complex. The stabilization of Axin enhances the formation and activity of this complex, which includes Adenomatous Polyposis Coli (APC), Glycogen Synthase Kinase 3 (GSK3), and Casein Kinase 1 (CK1). This complex then phosphorylates β -catenin, marking it for ubiquitination and subsequent proteasomal degradation. By preventing β -catenin accumulation and nuclear translocation, **WIKI4** effectively suppresses the transcription of Wnt target genes.

[1]





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References

- [1. Anti-Axin 2 antibody \(ab32197\) | Abcam \[abcam.com\]](#)
- [2. Anti-Axin 2 Antibody \(A14022\) | Antibodies.com \[antibodies.com\]](#)
- [3. AXIN2 Monoclonal Antibody \(J.415.10\) \(MA5-15015\) \[thermofisher.com\]](#)
- [4. Structural Basis and Selectivity of Tankyrase Inhibition by a Wnt Signaling Inhibitor WIKI4 - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [5. medchemexpress.com \[medchemexpress.com\]](#)
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